

# comparative study of citral extraction using conventional vs. green solvents

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## Compound of Interest

Compound Name: Citral

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## A Comparative Guide to Citral Extraction: Conventional vs. Green Solvents

For Researchers, Scientists, and Drug Development Professionals

**Citral**, an aldehydic monoterpene, is a key aromatic compound found in the essential oils of several plants, most notably lemongrass (*Cymbopogon citratus*). Valued for its distinct lemon-like aroma and various biological activities, including antimicrobial and anti-inflammatory properties, the efficient extraction of **citral** is of significant interest in the pharmaceutical, cosmetic, and food industries. This guide provides a comparative analysis of conventional and green solvent-based extraction methods for **citral**, supported by experimental data and detailed protocols.

## Data Presentation: A Comparative Overview

The following table summarizes the quantitative data from various studies, offering a direct comparison of different extraction methods based on key performance indicators such as yield, **citral** content, and extraction time.

Extraction Method	Solvent/Technology	Plant Material	Yield (%)	Citral Content (%)	Extraction Time (min)	Key Findings & Citations
Conventional Methods						
Hydrodistillation (HD)	Water	Lemongrass	0.43 - 1.38	60 - 83.15	180 - 360	Lower yield and citral content compared to some green methods. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Steam Distillation	Water (Steam)	Lemongrass	0.76 - 85.14 (distillate)	20.24 - 73	98.21	Yield can be high under optimized conditions, but citral content may vary. <a href="#">[5]</a> <a href="#">[6]</a>
Solvent Extraction	Hexane	Freeze-dried Lemongrass Powder	9.20 - 10.60	239.08 mg/mL (at 27°C)	-	Hexane is effective for citral extraction at lower temperatures. <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>

Petroleum Ether	Freeze-dried Lemongrass Powder	-	-	-		A non-polar solvent used for extraction. [7][8][9]
Methanol	Freeze-dried Lemongrass Powder	32.47 - 37.70	-	-		Higher extraction yield but may extract more polar impurities. [7][8][9]
Green Methods						
Supercritical CO2 (SC-CO2) Extraction	Supercritical CO2	Lemongrass	0.65 - 0.7	68	360	Higher yield than hydrodistillation under optimal conditions (90 bar, 50°C).[1][3] [10][11]
Microwave-Assisted Hydrodistillation (MAHD)	Water	Lemongrass	1.46	86.48 - 93.28	90	Significantly shorter extraction time and higher yield and citral content compared to HD.[2][4] [12]

Solvent-Free Microwave Extraction (SFME)	None	Lemongrass	0.6	74	15	Rapid extraction with high citral content. <a href="#">[13]</a>
Ultrasound-Assisted Extraction (UAE)	-	Lemongrass	0.942	-	75	Improves extraction efficiency and yield. <a href="#">[14]</a> <a href="#">[15]</a>
Ionic Liquids (ILs)	[C2mim] [(MeO) (H)PO2]	Lemon Myrtle	-	-	-	Yield up to 2.1 times higher than ethanol extraction. <a href="#">[16]</a> <a href="#">[17]</a>

## Experimental Protocols

### Conventional Method: Steam Distillation

This method involves the use of steam to volatilize the **citral** from the plant material.

Materials:

- Lemongrass oil
- Distilled water
- Diethyl ether
- Separating funnel
- Distillation flask
- Steam generation flask

- Condenser

Procedure:

- Lemongrass oil and water are placed in a distillation flask.
- Steam is generated in a separate flask and passed through the lemongrass oil and water mixture.
- The steam, carrying the volatile **citral**, passes through a condenser, where it cools and liquefies.
- The resulting mixture of oil and water separates into two layers in a collection vessel.
- The top layer, which is the **citral**-rich oil, is separated from the aqueous layer using a separating funnel.
- Any residual water in the oil layer can be removed by adding a non-polar solvent like diethyl ether, followed by separation.[\[5\]](#)

## Green Method: Supercritical CO<sub>2</sub> (SC-CO<sub>2</sub>) Extraction

This technique utilizes carbon dioxide in its supercritical state, where it exhibits properties of both a liquid and a gas, to extract **citral**.

Materials:

- Dried and ground lemongrass leaves
- Supercritical fluid extraction system

Procedure:

- The ground lemongrass leaves are loaded into the extractor vessel of the SC-CO<sub>2</sub> system.
- Carbon dioxide is pressurized and heated to its supercritical state (e.g., 90 bar and 50°C for optimal **citral** extraction).[\[1\]](#)[\[3\]](#)[\[10\]](#)

- The supercritical CO<sub>2</sub> is then passed through the extractor vessel containing the lemongrass.
- The supercritical fluid dissolves the **citral** from the plant material.
- The mixture of supercritical CO<sub>2</sub> and extracted **citral** is then passed into a separator vessel where the pressure is reduced.
- This pressure reduction causes the CO<sub>2</sub> to return to its gaseous state, leaving behind the pure **citral** extract.
- The gaseous CO<sub>2</sub> can be recycled and reused in the system.[\[18\]](#)

## Green Method: Microwave-Assisted Hydrodistillation (MAHD)

MAHD is an advanced hydrodistillation technique that uses microwave energy to heat the water and plant material, leading to a more rapid extraction process.

Materials:

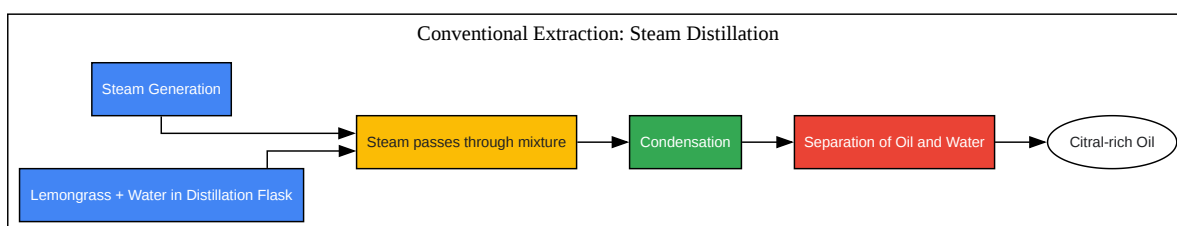
- Lemongrass
- Water
- Microwave extraction apparatus

Procedure:

- Lemongrass and water are placed in a distillation vessel connected to a condenser.
- The vessel is placed inside a microwave oven.
- Microwave irradiation is applied to the mixture, causing the water within the plant material to heat up and rupture the plant cells, releasing the essential oil.[\[2\]](#)
- The steam and volatilized essential oil then pass through the condenser.

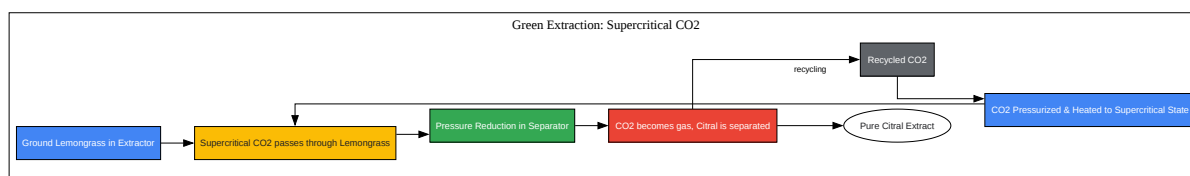
- The condensed mixture of water and essential oil is collected, and the oil is separated from the water.
- This method significantly reduces the extraction time compared to conventional hydrodistillation.[2][12]

## Mandatory Visualizations



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Caption: Workflow of Conventional **Citral** Extraction using Steam Distillation.



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Caption: Workflow of Green **Citral** Extraction using Supercritical CO<sub>2</sub>.

## Conclusion

The choice of extraction method for **citral** depends on various factors, including the desired yield and purity, processing time, and environmental considerations. Conventional methods like steam and hydrodistillation are well-established but can be time-consuming and may result in lower yields compared to some green alternatives. Solvent extraction with hexane can be effective but raises environmental and safety concerns.

Green extraction methods offer significant advantages. Supercritical CO<sub>2</sub> extraction provides a high-purity product with the benefit of a recyclable solvent. Microwave-assisted techniques dramatically reduce extraction times while often improving yield and **citral** content. Emerging green solvents like ionic liquids and deep eutectic solvents show great promise for highly efficient and selective extractions. For researchers and professionals in drug development, the adoption of these green technologies can lead to more sustainable and efficient processes for obtaining high-quality **citral**.

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